

Application Notes and Protocols for Strigolactone Extraction from Root Exudates

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Strigolactones*

CAS No.: 80286-95-9

Cat. No.: B13391688

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Strigolactones (SLs) are a class of carotenoid-derived plant hormones that play crucial roles in regulating plant development and mediating interactions with symbiotic and parasitic organisms in the rhizosphere.[1][2] As signaling molecules, they are exuded from plant roots in minute quantities, presenting a significant analytical challenge.[3] Accurate and efficient extraction and quantification of SLs from root exudates are paramount for understanding their biological functions and for potential applications in agriculture and drug development, such as promoting symbiotic relationships and controlling parasitic weeds.[4] This document provides a detailed protocol for the extraction, purification, and quantification of **strigolactones** from plant root exudates, compiled from established methodologies.

Experimental Protocols

This protocol outlines the key steps for the collection of root exudates and the subsequent extraction and purification of **strigolactones**. The primary methods for extraction are Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).[5]

Part 1: Collection of Root Exudates

A hydroponic system is a commonly employed method for collecting root exudates as it allows for a clean and controlled environment.[6][7]

Materials:

- Plant seedlings (e.g., rice, sorghum, tomato)
- Hydroponic system (e.g., 50 mL falcon tubes with modified caps, or larger containers for bigger plants)
- Hoagland nutrient solution (or other appropriate plant growth medium)
- Phosphate-deficient Hoagland solution (to stimulate SL production)
- Growth chamber with controlled light and temperature

Procedure:

- Germinate seeds in a suitable medium (e.g., on Murashige and Skoog (MS) medium) and grow them for a designated period (e.g., 1-2 weeks).[8]
- Transfer the seedlings to a hydroponic system containing Hoagland nutrient solution.[8]
- Grow the plants in a growth chamber under controlled conditions (e.g., 16h light/8h dark cycle, 25-28°C).
- To induce strigolactone production, replace the complete nutrient solution with a phosphate-deficient solution for a period of 7-10 days before exudate collection.[4]
- On the day of collection, gently wash the roots with deionized water to remove any accumulated nutrients and debris.
- Place the plants in fresh collection solution (e.g., deionized water or a minimal nutrient solution). To improve analyte enrichment, an organic modifier like 5% ethanol can be added to the collection solvent.

- Collect the root exudates over a period of 24-48 hours. It is crucial to keep the collection vessel on ice or in a cooled environment to minimize degradation of the unstable **strigolactones**.[\[1\]](#)[\[9\]](#)
- Immediately after collection, spike the exudate with an internal standard (e.g., 1 ng of the synthetic strigolactone GR24 or a deuterated strigolactone like D6-5-deoxystrigol) to normalize for extraction losses and variations in instrument response.[\[8\]](#)[\[10\]](#)

Part 2: Strigolactone Extraction

Two primary methods are commonly used for extracting **strigolactones** from the collected root exudates: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).[\[5\]](#)

Materials:

- C18 SPE cartridges
- Methanol
- Acetone
- Water (HPLC grade)
- Vacuum manifold

Procedure:

- Condition the C18 SPE cartridge by passing through 5 mL of methanol followed by 5 mL of deionized water.
- Load the collected root exudate (containing the internal standard) onto the conditioned C18 cartridge.
- Wash the cartridge with 5 mL of deionized water to remove salts and other polar impurities.
- Elute the **strigolactones** from the cartridge with 5 mL of acetone.

- Evaporate the acetone eluate to dryness under a gentle stream of nitrogen or using a rotary evaporator.
- Reconstitute the dried residue in a small, known volume (e.g., 100-200 μL) of a suitable solvent (e.g., 25% acetonitrile in water) for LC-MS/MS analysis.^[1]

Materials:

- Ethyl acetate
- Separatory funnel
- Sodium sulfate (anhydrous)

Procedure:

- Transfer the collected root exudate (containing the internal standard) to a separatory funnel.
- Add an equal volume of ethyl acetate to the separatory funnel.
- Shake the funnel vigorously for 2-3 minutes, periodically venting to release pressure.
- Allow the layers to separate, and collect the upper organic (ethyl acetate) layer.
- Repeat the extraction of the aqueous layer two more times with fresh ethyl acetate.
- Combine the organic extracts and dry them over anhydrous sodium sulfate.
- Filter the dried extract and evaporate the solvent to dryness under a gentle stream of nitrogen or using a rotary evaporator.
- Reconstitute the dried residue in a small, known volume of a suitable solvent for LC-MS/MS analysis.

Part 3: Quantification by UHPLC-MS/MS

The accurate quantification of **strigolactones** is typically performed using Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS).^{[6][10]}

Instrumentation and Conditions (Example):

- UHPLC System: A system equipped with a C18 column (e.g., 2.1 mm × 100 mm, 1.7 μm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) mode, using specific precursor-to-product ion transitions for each target strigolactone and the internal standard.

Data Presentation

The following tables summarize quantitative data related to strigolactone extraction and detection.

Table 1: Recovery of **Strigolactones** using an Optimized Extraction Protocol.[\[1\]](#)

Compound	Recovery from Root Exudates (%)	Recovery from Root Tissue (%)
Carlactone	85.2 ± 4.1	78.9 ± 3.5
Carlactonoic Acid	92.5 ± 3.8	85.1 ± 4.2
Orobanchol	88.7 ± 5.3	81.3 ± 4.9
5-Deoxystrigol	91.4 ± 4.7	83.6 ± 5.1
Strigol	89.9 ± 5.0	82.0 ± 4.8

Data represents the mean ± standard deviation of three replicates.

Table 2: Concentration of **Strigolactones** in Root Exudates of Different Rice Cultivars.[\[11\]](#)

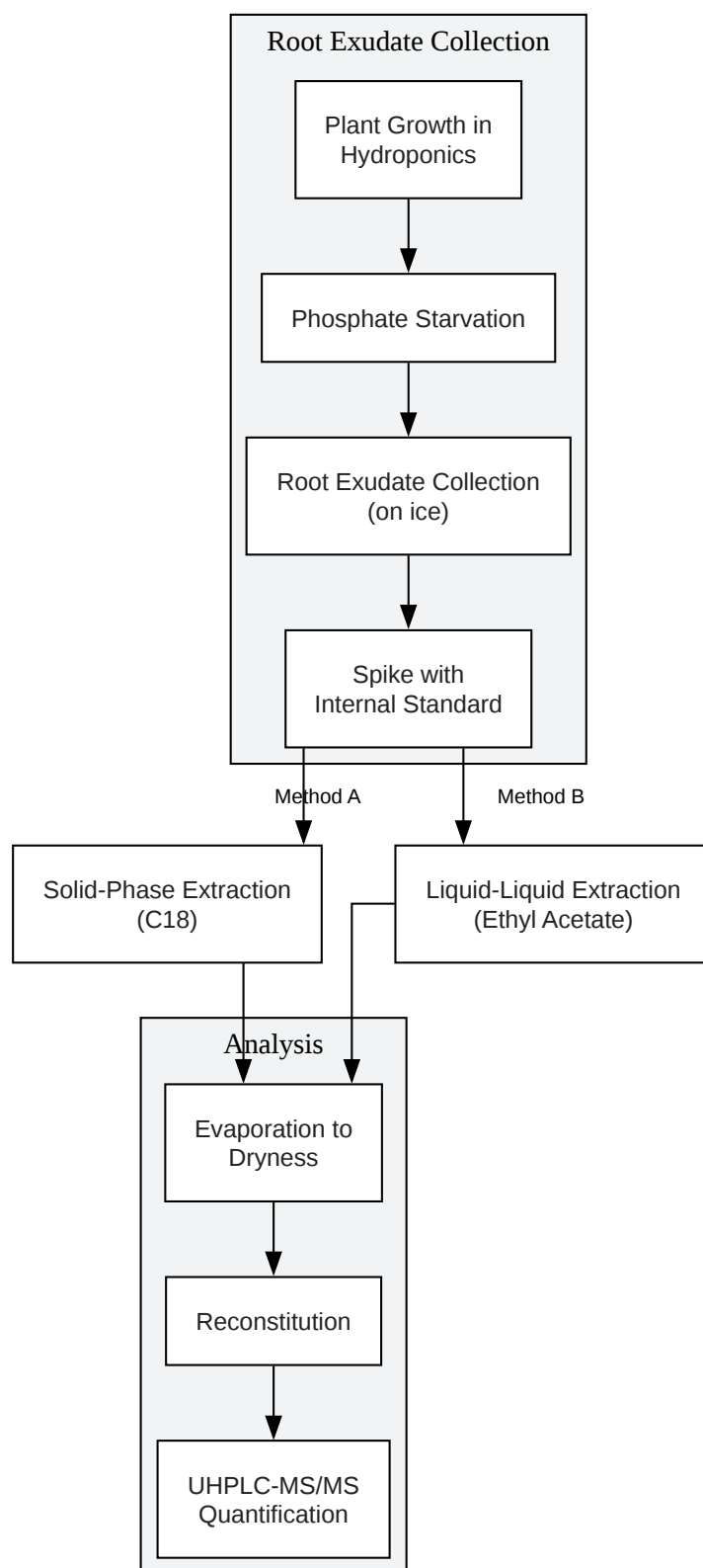
Rice Cultivar	2'-epi-5-deoxystrigol (peak area)	Orobanchol (peak area)	Methoxy-5-deoxystrigol isomers (peak area)
Cultivar A	1.2×10^5	0.8×10^5	0.5×10^5
Cultivar B	2.5×10^5	1.5×10^5	1.1×10^5
Cultivar C	0.9×10^5	0.6×10^5	0.4×10^5

Peak areas were determined by multiple reaction monitoring liquid chromatography-mass spectrometry.

Mandatory Visualization

Experimental Workflow

The following diagram illustrates the general workflow for the extraction and analysis of **strigolactones** from root exudates.

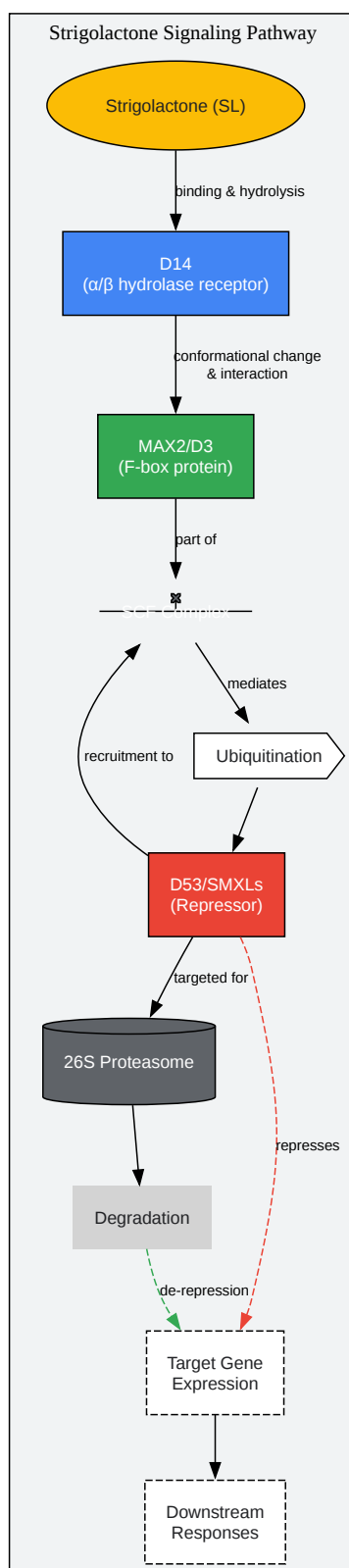


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Caption: Workflow for Strigolactone Extraction and Analysis.

Strigolactone Signaling Pathway

The perception of **strigolactones** initiates a signaling cascade that regulates gene expression. The core of this pathway involves the receptor D14, the F-box protein MAX2 (D3 in rice), and the transcriptional repressors D53/SMXLs.^{[2][12][13]}



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Caption: Simplified Strigolactone Signaling Pathway.

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